

# Personal protective equipment for handling 2-Bromo-3-nitrophenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-3-nitrophenol

Cat. No.: B027434

[Get Quote](#)

## Essential Safety and Handling Guide for 2-Bromo-3-nitrophenol

This guide provides crucial safety and logistical information for the handling and disposal of **2-Bromo-3-nitrophenol**, tailored for researchers, scientists, and drug development professionals. Due to the limited availability of a specific Safety Data Sheet (SDS) for **2-Bromo-3-nitrophenol**, the following recommendations are based on data from structurally similar compounds, including other brominated and nitrated phenols.

**Primary Hazards:** **2-Bromo-3-nitrophenol** is classified as an irritant.<sup>[1]</sup> Analogous compounds are known to be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.<sup>[2][3][4]</sup>

## Quantitative Data Summary

The following table summarizes key safety and identification information.

Parameter	Information	Source
Chemical Name	2-Bromo-3-nitrophenol	
CAS Number	101935-40-4	<a href="#">[1]</a>
Molecular Formula	C6H4BrNO3	<a href="#">[1]</a>
Molecular Weight	218.00 g/mol	<a href="#">[1]</a>
Primary Hazards	Irritant	<a href="#">[1]</a>
GHS Hazard Statements (based on similar compounds)	Harmful if swallowed (H302) Harmful in contact with skin (H312) Causes skin irritation (H315) Causes serious eye irritation (H319) Harmful if inhaled (H332) May cause respiratory irritation (H335)	<a href="#">[2]</a>

## Operational and Disposal Plan

Adherence to these procedures is vital for ensuring a safe laboratory environment when handling **2-Bromo-3-nitrophenol**.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles are mandatory. A face shield should be worn over safety glasses when there is a risk of splashing. <a href="#">[5]</a>
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. <a href="#">[5]</a> <a href="#">[6]</a> Always inspect gloves for integrity before use and wash hands thoroughly after handling. <a href="#">[5]</a>
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned. <a href="#">[5]</a> For tasks with a higher risk of splashing, a chemically impervious apron is advised. <a href="#">[6]</a>
Respiratory Protection	Respirator	Use a NIOSH-approved respirator (e.g., N95 or P1) if engineering controls like a fume hood are not available or are insufficient to control exposure to dust or aerosols. <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Foot Protection	Closed-Toe Shoes	Sturdy, closed-toe shoes must be worn at all times in the laboratory. <a href="#">[5]</a>

## Experimental Protocols: Handling and Disposal

### Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is worn correctly.[\[5\]](#) Conduct all work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)

- Dispensing: Avoid the creation of dust or aerosols when handling the solid material.[\[7\]](#) Use appropriate tools for transferring the chemical.
- During Use: Keep containers tightly closed when not in use.[\[5\]](#) Avoid all personal contact, including inhalation of any dust or vapors.[\[5\]](#)
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[5\]](#) Decontaminate all surfaces and equipment used.

#### Spill Cleanup:

- Evacuate personnel from the immediate area.
- Wear appropriate PPE as outlined above.
- Avoid generating dust.[\[8\]](#)
- Carefully sweep up the spilled solid and place it into a suitable, closed, and labeled container for disposal.[\[7\]](#)[\[8\]](#)
- Ventilate the area and wash the spill site after material pickup is complete.

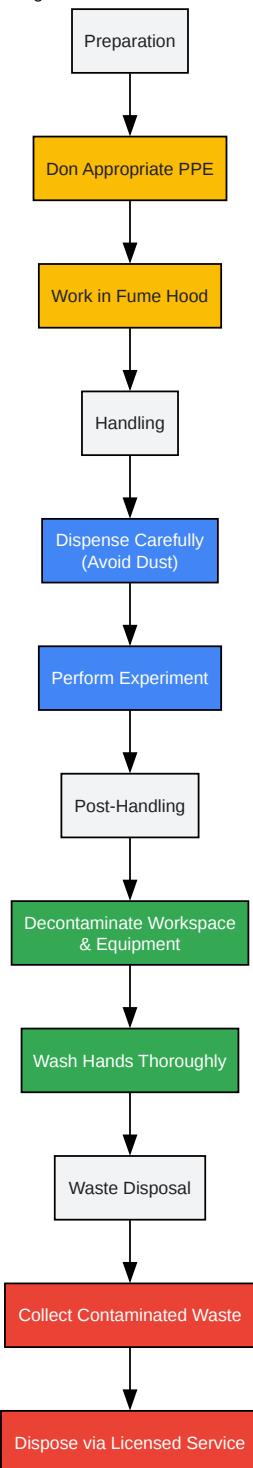
#### Disposal Plan:

- Waste Collection: All waste materials contaminated with **2-Bromo-3-nitrophenol**, including empty containers, used gloves, and disposable labware, must be collected in a designated and clearly labeled hazardous waste container.[\[5\]](#)
- Waste Segregation: Do not mix this waste with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.[\[5\]](#)
- Disposal Method: Dispose of the chemical waste through a licensed professional waste disposal service.[\[8\]](#) Do not discharge to sewer systems or the environment.[\[9\]](#)[\[10\]](#)

## Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **2-Bromo-3-nitrophenol**, from preparation to final disposal.

## Safe Handling Workflow for 2-Bromo-3-nitrophenol

[Click to download full resolution via product page](#)Caption: Workflow for handling **2-Bromo-3-nitrophenol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Bromo-3-nitrophenol | C6H4BrNO3 | CID 8167254 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. 2-Bromo-3-fluoro-6-nitrophenol | C6H3BrFNO3 | CID 13732854 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. uprm.edu [uprm.edu]
- 5. benchchem.com [benchchem.com]
- 6. Appendix P - Phenol First Aid Guide and PPE | Environment, Health and Safety  
[ehs.cornell.edu]
- 7. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 8. benchchem.com [benchchem.com]
- 9. fishersci.com [fishersci.com]
- 10. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-3-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b027434#personal-protective-equipment-for-handling-2-bromo-3-nitrophenol>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)